

IUPAC name for Dimethoxy di-p-cresol.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethoxy di-p-cresol*

Cat. No.: *B089365*

[Get Quote](#)

An In-depth Technical Guide to 3,3'-Dimethoxy-5,5'-dimethyl-[1,1'-biphenyl]-2,2'-diol
(Dimethoxy di-p-cresol)

Abstract

Dimethoxy di-p-cresol, identified by the IUPAC name 3,3'-Dimethoxy-5,5'-dimethyl-[1,1'-biphenyl]-2,2'-diol, is a biphenolic compound with significant interest in the fields of cosmetics and pharmacology.[1] As a derivative of p-cresol, a compound found in natural sources and also synthesized for industrial use, this dimer exhibits notable antioxidant properties.[2][3][4][5] Its structure, featuring two phenolic hydroxyl groups, allows it to function as a potent radical scavenger. This technical guide provides a comprehensive overview of its chemical properties, a plausible synthesis protocol based on related phenolic coupling reactions, and an exploration of its biological activities, including its potential role in modulating inflammatory signaling pathways. The information is intended for researchers, scientists, and professionals in drug development seeking to understand and utilize the therapeutic potential of this class of compounds.

Chemical Identity and Properties

Dimethoxy di-p-cresol is systematically named 3,3'-Dimethoxy-5,5'-dimethyl-[1,1'-biphenyl]-2,2'-diol.[1] It is also referred to in chemical databases as 2-(2-hydroxy-3-methoxy-5-methylphenyl)-6-methoxy-4-methylphenol.[6] The compound is registered under CAS number 13990-86-8.[1][6]

Table 1: Physicochemical Properties of **Dimethoxy di-p-cresol**

Property	Value	Source
CAS Number	13990-86-8	[1] [6] [7]
Molecular Formula	C16H18O4	[6] [7]
Molecular Weight	274.31 g/mol	[6] [7]
IUPAC Name	3,3'-Dimethoxy-5,5'-dimethyl-[1,1'-biphenyl]-2,2'-diol	[1]
Melting Point	133-135 °C	[7]
Boiling Point (Predicted)	383.9 ± 37.0 °C	[7]
Density (Predicted)	1.181 ± 0.06 g/cm3	[7]
pKa (Predicted)	9.28 ± 0.48	[7]
Known Functions	Antioxidant, Skin Conditioning	[1]

Synthesis and Characterization

The synthesis of dimeric phenolic compounds such as **Dimethoxy di-p-cresol** typically involves an oxidative coupling reaction of the corresponding monomeric precursors.[\[2\]](#) While a specific, detailed protocol for this exact compound is not readily available in the provided search results, a general methodology can be extrapolated from the synthesis of structurally similar p-cresol and p-methoxyphenol dimers.[\[2\]](#)[\[3\]](#)

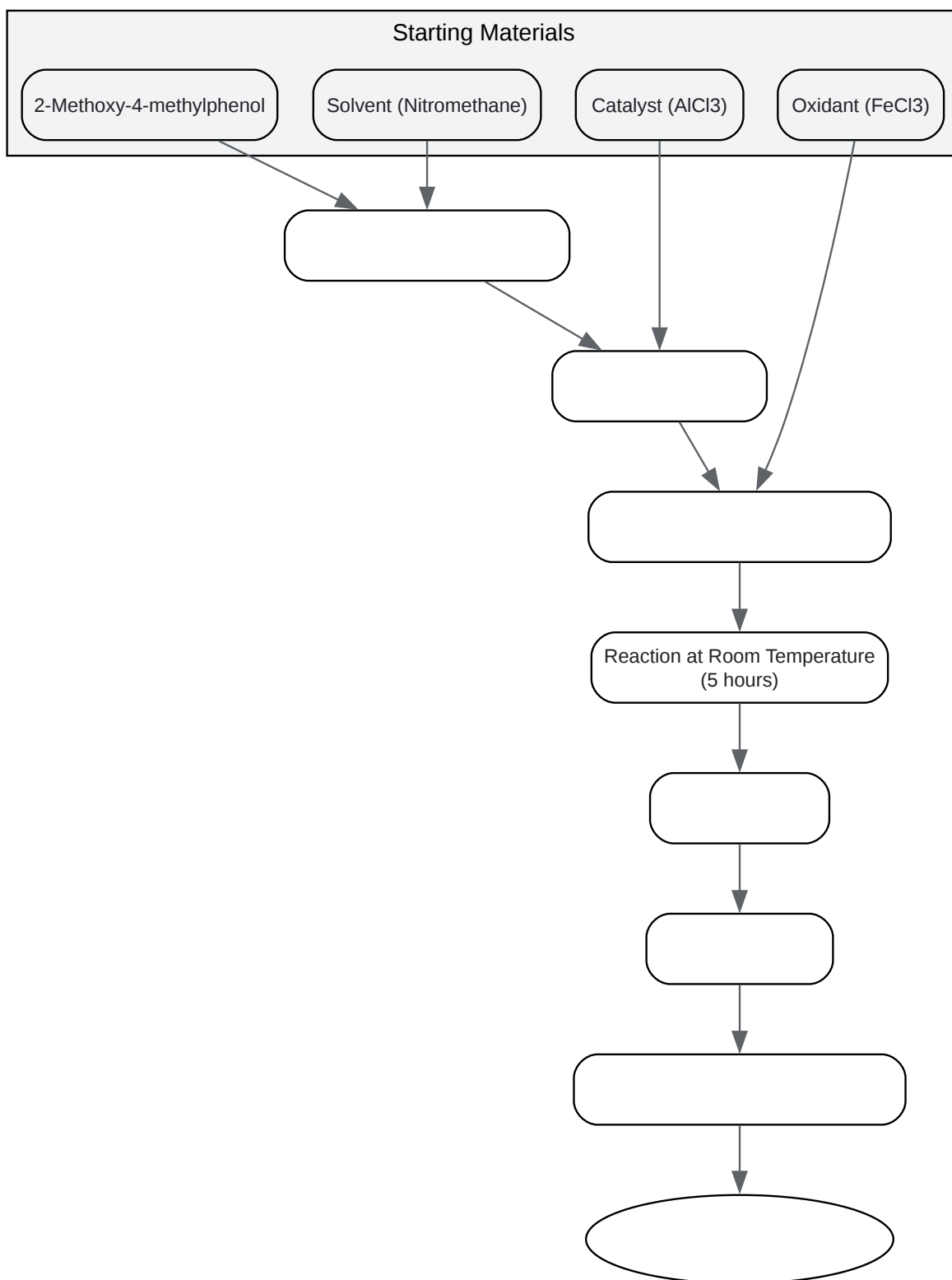
Experimental Protocol: Oxidative Coupling Synthesis

This protocol is a representative example based on the synthesis of similar biphenolic compounds.[\[2\]](#)

- **Precursor Preparation:** The starting material would be a methoxylated p-cresol derivative, such as 2-methoxy-4-methylphenol.
- **Reaction Setup:** Dissolve the precursor (e.g., 0.01 mol) in a suitable solvent like nitromethane (20 mL) under an inert nitrogen atmosphere.

- **Catalyst Addition:** To this solution, add a Lewis acid catalyst such as aluminum chloride (AlCl_3 , 0.01 mol) dissolved in nitromethane (20 mL). Stir for approximately 30 minutes.
- **Oxidant Introduction:** Introduce an oxidizing agent, for instance, anhydrous ferric chloride (FeCl_3 , 0.01 mol) in nitromethane (20 mL), to the reaction mixture.
- **Reaction Execution:** Continue stirring the mixture for several hours (e.g., 5 hours) at room temperature to facilitate the ortho-ortho coupling.
- **Quenching and Extraction:** Quench the reaction with a dilute acid solution (e.g., 10% HCl). Extract the organic product using a solvent like dichloromethane (CH_2Cl_2).
- **Purification:** The crude product is then purified using standard techniques such as column chromatography or recrystallization to yield the final **Dimethoxy di-p-cresol**.

Logical Workflow for Synthesis



[Click to download full resolution via product page](#)

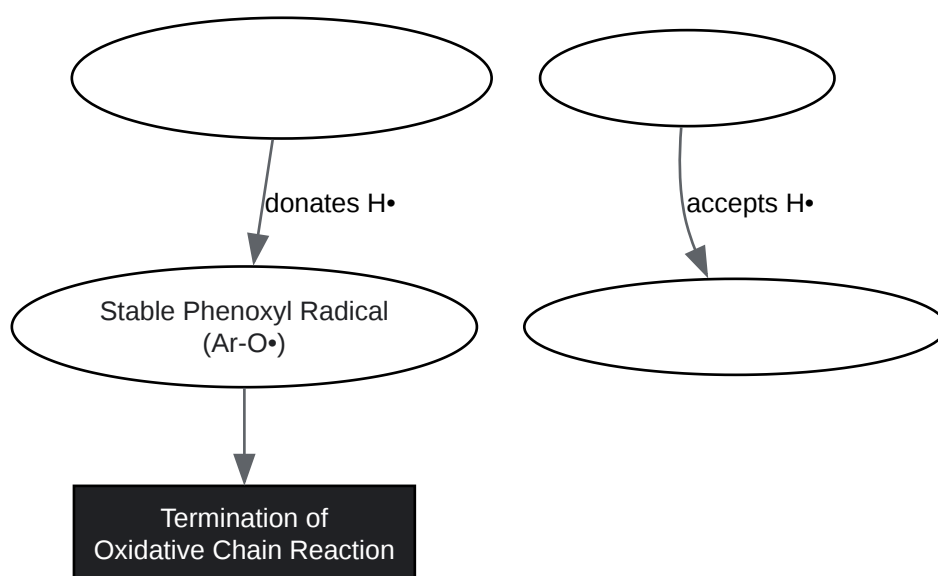
Caption: Generalized workflow for the synthesis of **Dimethoxy di-p-cresol**.

Biological Activity and Potential Signaling Pathways

The primary biological activities attributed to **Dimethoxy di-p-cresol** and related compounds are their antioxidant and anti-inflammatory effects.[2][8]

Antioxidant and Radical-Scavenging Activity

The antioxidant capacity of phenolic compounds is largely due to their ability to donate a hydrogen atom from their hydroxyl groups to neutralize free radicals, thereby terminating damaging chain reactions. Studies on similar p-cresol dimers have shown they possess enhanced radical-scavenging activity compared to their monomeric precursors.[2][3] The stoichiometric factor (n), which represents the number of free radicals trapped by one molecule of the antioxidant, was found to be 3 for a p-cresol dimer, indicating high efficiency.[3]



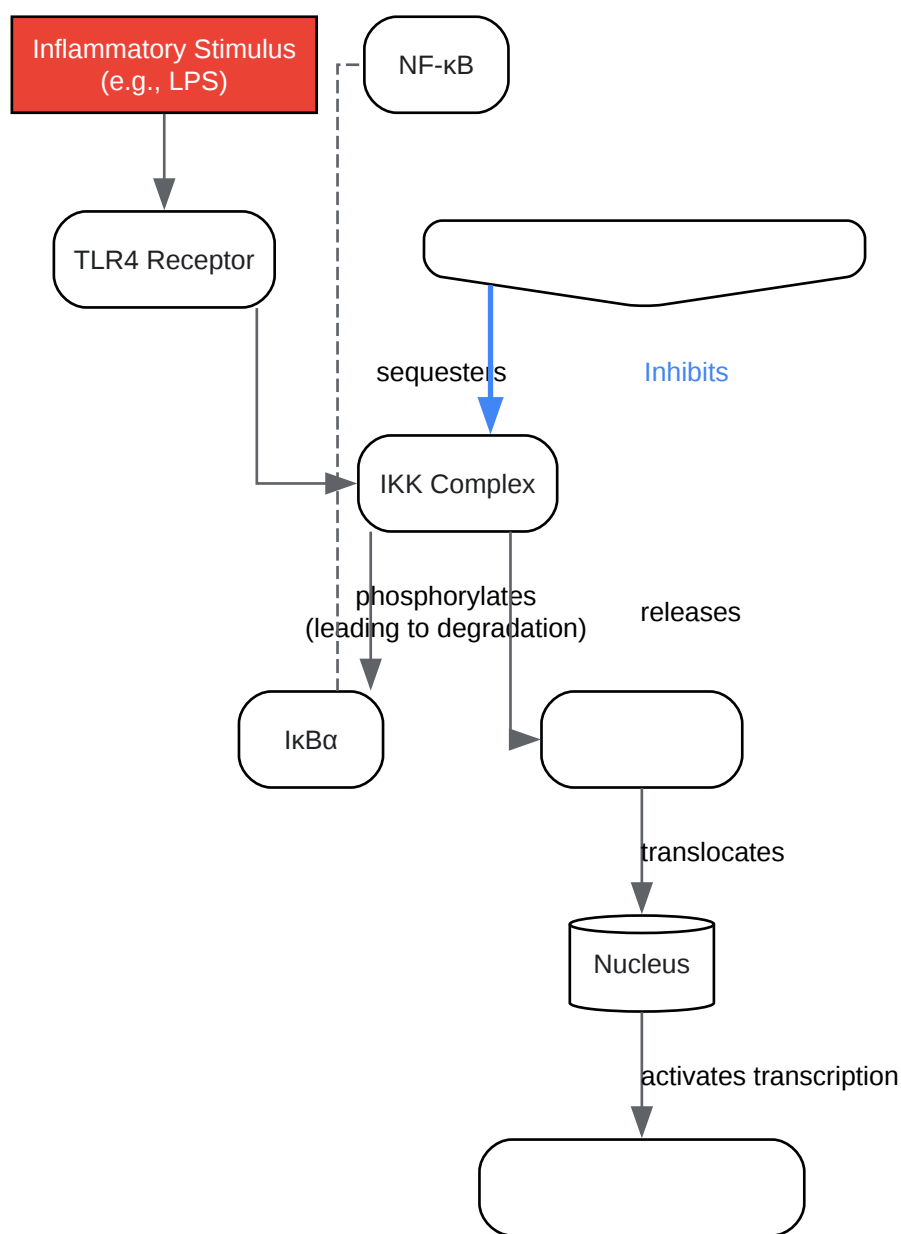
[Click to download full resolution via product page](#)

Caption: Mechanism of free radical scavenging by **Dimethoxy di-p-cresol**.

Anti-inflammatory Potential: Inhibition of NF-κB Signaling

Chronic inflammation is often linked to oxidative stress. Lipopolysaccharide (LPS) is a known inducer of inflammatory responses in cells like macrophages (e.g., RAW264.7 cells) through the activation of signaling pathways such as Nuclear Factor-kappa B (NF-κB).[8] Research on

p-cresol dimers has demonstrated their ability to potentially inhibit the LPS-stimulated activation of NF- κ B.[8] This suggests that **Dimethoxy di-p-cresol** may exert anti-inflammatory effects by preventing the translocation of NF- κ B to the nucleus, which in turn would suppress the expression of pro-inflammatory genes like cyclooxygenase-2 (COX-2).



[Click to download full resolution via product page](#)

Caption: Postulated inhibition of the NF- κ B inflammatory pathway.

Applications in Drug Development and Research

The dual antioxidant and anti-inflammatory properties of **Dimethoxy di-p-cresol** make it a compound of interest for therapeutic applications.

- **Dermatology and Cosmetics:** Its established use as a skin conditioning agent and antioxidant suggests its utility in protecting the skin from oxidative damage caused by UV radiation and environmental pollutants.[1]
- **Pharmaceutical Research:** The demonstrated anti-inflammatory activity of similar cresol dimers points to its potential as a lead compound for developing drugs to treat inflammatory conditions.[8][9] Its ability to inhibit key signaling pathways like NF-κB is a critical area for further investigation in cancer and chronic inflammatory disease research.[5][8]
- **Organic Synthesis:** It serves as an intermediate in the synthesis of novel pharmaceutical compounds.[9]

Conclusion

Dimethoxy di-p-cresol is a multifunctional biphenolic compound with well-defined antioxidant properties and significant, though less explored, anti-inflammatory potential. Its chemical structure is amenable to synthesis through established oxidative coupling methods. For drug development professionals, this molecule represents a promising scaffold for designing novel therapeutics targeting diseases rooted in oxidative stress and inflammation. Further research is warranted to fully elucidate its mechanisms of action, cytotoxicity profiles, and in vivo efficacy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethoxy Di-P-Cresol (with Product List) [incidecoder.com]
- 2. Radical-Scavenging Activity and Cytotoxicity of p-Methoxyphenol and p-Cresol Dimers - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- 4. p-Cresol - Wikipedia [en.wikipedia.org]
- 5. Unraveling p-Cresol: from biosynthesis to biological and biochemical activities - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Dimethoxy di-p-cresol | C16H18O4 | CID 166971 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 13990-86-8 CAS MSDS (DIMETHOXY DI-p-CRESOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Inhibitory Effects of p-Cresol and p-Hydroxy Anisole Dimers on Expression of the Cyclooxygenase-2 Gene and Lipopolysaccharide-stimulated Activation of Nuclear Factor-κB in RAW264.7 Cells | In Vivo [iv.iiarjournals.org]
- 9. Dimethoxy Di-p-cresol | 13990-86-8 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- To cite this document: BenchChem. [IUPAC name for Dimethoxy di-p-cresol.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089365#iupac-name-for-dimethoxy-di-p-cresol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com